

# A Technical Guide to the Physical Properties of Docosyl Dodecanoate

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## Compound of Interest

Compound Name: *Docosyl dodecanoate*

Cat. No.: *B1587897*

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## Introduction

**Docosyl dodecanoate**, also known by its synonym behenyl laurate, is a long-chain wax ester. It is the ester of docosanol (behenyl alcohol) and dodecanoic acid (lauric acid). As a member of the wax ester class, it is characterized by its waxy nature at room temperature and its lipophilic properties. This technical guide provides a detailed overview of the known and predicted physical properties of **docosyl dodecanoate**, along with the standard experimental methodologies for their determination. This information is crucial for researchers and professionals in drug development and material science who may utilize this compound for its formulation, lubrication, or controlled-release properties.

## Chemical Identity

Identifier	Value
Chemical Name	Docosyl dodecanoate
Synonyms	Behenyl laurate, Dodecanoic acid, docosyl ester
CAS Number	42231-82-3
Molecular Formula	C <sub>34</sub> H <sub>68</sub> O <sub>2</sub>
Molecular Weight	508.9 g/mol
Chemical Structure	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>21</sub> OOC(CH <sub>2</sub> ) <sub>10</sub> CH <sub>3</sub>

## Quantitative Physical Properties

The following table summarizes the available quantitative data for the physical properties of **docosyl dodecanoate**. It is important to note that while some predicted values are available, experimentally determined data for this specific compound is limited in publicly accessible literature.

Property	Value	Source
Melting Point	Not experimentally determined. Predicted to be a waxy solid at room temperature based on similar long-chain wax esters.	General knowledge of wax esters
Boiling Point	528.4 ± 18.0 °C (Predicted)	[1]
Density	0.857 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Solubility	Insoluble in water. Expected to be soluble in nonpolar organic solvents such as chloroform, ethers, and aromatic solvents.	
Storage Temperature	-20°C	[1]

## Experimental Protocols

The determination of the physical properties of a waxy solid like **docosyl dodecanoate** involves several standard analytical techniques. Below are detailed methodologies for key experiments.

## Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

- Instrumentation: A calibrated Differential Scanning Calorimeter.
- Sample Preparation: A small amount of **docosyl dodecanoate** (typically 2-5 mg) is accurately weighed and hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Experimental Conditions:
  - The sample and reference are heated at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
  - The temperature program typically involves an initial isothermal period, followed by a heating ramp to a temperature above the expected melting point, an isothermal hold, and then a cooling ramp.
- Data Analysis: The melting point is determined as the peak temperature of the endothermic event on the DSC thermogram. The enthalpy of fusion can also be calculated from the area of the melting peak.

## Determination of Solubility

The solubility of **docosyl dodecanoate** in various organic solvents can be determined using the isothermal shake-flask method.

- Materials: **Docosyl dodecanoate**, a selection of organic solvents of varying polarity (e.g., ethanol, acetone, chloroform, hexane), a temperature-controlled shaker bath, and analytical

balance.

- Procedure:
  - An excess amount of **docosyl dodecanoate** is added to a known volume of the selected solvent in a sealed vial.
  - The vials are placed in a shaker bath set to a constant temperature (e.g., 25 °C) and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After equilibration, the suspension is allowed to settle, and an aliquot of the supernatant is carefully withdrawn using a filtered syringe to avoid transferring any undissolved solid.
  - The aliquot is transferred to a pre-weighed container.
  - The solvent is evaporated from the aliquot under a stream of nitrogen or in a vacuum oven.
  - The container with the dried residue is weighed.
- Calculation: The solubility is calculated as the mass of the dissolved **docosyl dodecanoate** per volume of the solvent (e.g., in mg/mL).

## Structural and Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for identifying and quantifying components in a mixture. For a long-chain ester like **docosyl dodecanoate**, it can confirm the identity and assess purity.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Sample Preparation: A dilute solution of **docosyl dodecanoate** is prepared in a suitable volatile solvent (e.g., hexane or chloroform).
- GC Conditions:
  - Column: A nonpolar or semi-polar capillary column suitable for high-temperature analysis.

- Injector: Split/splitless injector, operated at a high temperature (e.g., 300 °C).
- Oven Program: A temperature program is used, starting at a lower temperature and ramping up to a high final temperature to ensure elution of the high molecular weight ester.
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- MS Conditions:
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
  - Scan Range: A wide mass range to detect the molecular ion and characteristic fragment ions.
- Data Analysis: The retention time of the peak in the gas chromatogram and the mass spectrum of the eluting compound are compared to known standards or spectral libraries to confirm the identity of **docosyl dodecanoate**. The peak area can be used for quantitative analysis to determine purity.

## Visualizations

### Experimental Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a synthesized or purified sample of **docosyl dodecanoate**.

Caption: Workflow for the physical characterization of **docosyl dodecanoate**.

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## References

- 1. 1-Dodecanol | C<sub>12</sub>H<sub>26</sub>O | CID 8193 - PubChem [pubchem.ncbi.nlm.nih.gov]

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